

Essential Safety and Operational Guide for 1,3-Bis(3-aminophenoxy)benzene

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Compound of Interest

Compound Name: 1,3-Bis(3-aminophenoxy)benzene

Cat. No.: B075826

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This guide provides critical safety, handling, and disposal information for **1,3-Bis(3-aminophenoxy)benzene** (CAS: 10526-07-5), a chemical used in various research and development applications.^[1] Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks for researchers, scientists, and drug development professionals.

Hazard Summary

1,3-Bis(3-aminophenoxy)benzene is classified as harmful if swallowed, in contact with skin, or if inhaled.^[2] It is crucial to handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

Physical and Chemical Properties

Property	Value
CAS Number	10526-07-5[1]
Molecular Formula	C18H16N2O2[1]
Molecular Weight	292.33 g/mol [1]
Appearance	White to light yellow to light orange powder/crystal[3]
Melting Point	108 °C
Boiling Point	479.9 °C at 760 mmHg
Solubility	Soluble in Ethanol and acetone; practically insoluble in water[4]

Personal Protective Equipment (PPE) and Engineering Controls

A comprehensive PPE strategy is the primary line of defense against potential exposure. The following table summarizes the required PPE and essential engineering controls.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.[4] [5]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection.[6]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.[5][6]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[5]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[5]
Respiratory Protection	NIOSH-Approved Respirator	May be necessary if working outside of a fume hood or if engineering controls are insufficient.[6]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1,3-Bis(3-aminophenoxy)benzene** is crucial for safety and experimental integrity.

1. Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- SDS Review: Ensure all personnel have read and understood the Safety Data Sheet.

- Emergency Equipment: Verify that a safety shower, eyewash station, and fire extinguisher are readily accessible.[\[4\]](#)[\[5\]](#)

2. Handling the Compound

- Personal Protective Equipment: Don all required PPE as outlined above before entering the handling area.[\[4\]](#)[\[5\]](#)
- Ventilation: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[7\]](#)
- Weighing: When weighing the solid, use a balance inside a fume hood or a ventilated balance enclosure.[\[5\]](#)
- Preparing Solutions: Add the solid to the solvent slowly to prevent splashing.[\[5\]](#)
- General Hygiene: Avoid contact with skin, eyes, and clothing.[\[4\]](#) Do not eat, drink, or smoke in the laboratory.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

3. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Keep away from direct sunlight and strong oxidizing agents.[\[4\]](#)

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][7]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Call a poison center or doctor if you feel unwell.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[4]
Ingestion	Rinse mouth. Do not induce vomiting without medical advice. Call a physician or poison control center immediately.[4]

Disposal Plan

Proper disposal of **1,3-Bis(3-aminophenoxy)benzene** and its containers is critical to prevent environmental contamination.

1. Waste Collection

- Solid Waste: Collect solid **1,3-Bis(3-aminophenoxy)benzene** waste in a clearly labeled, sealed, and appropriate hazardous waste container.
- Solutions: Collect solutions containing this compound in a labeled, sealed solvent waste container.
- Contaminated Labware: Place items such as pipette tips and gloves in a designated solid hazardous waste container.[5]

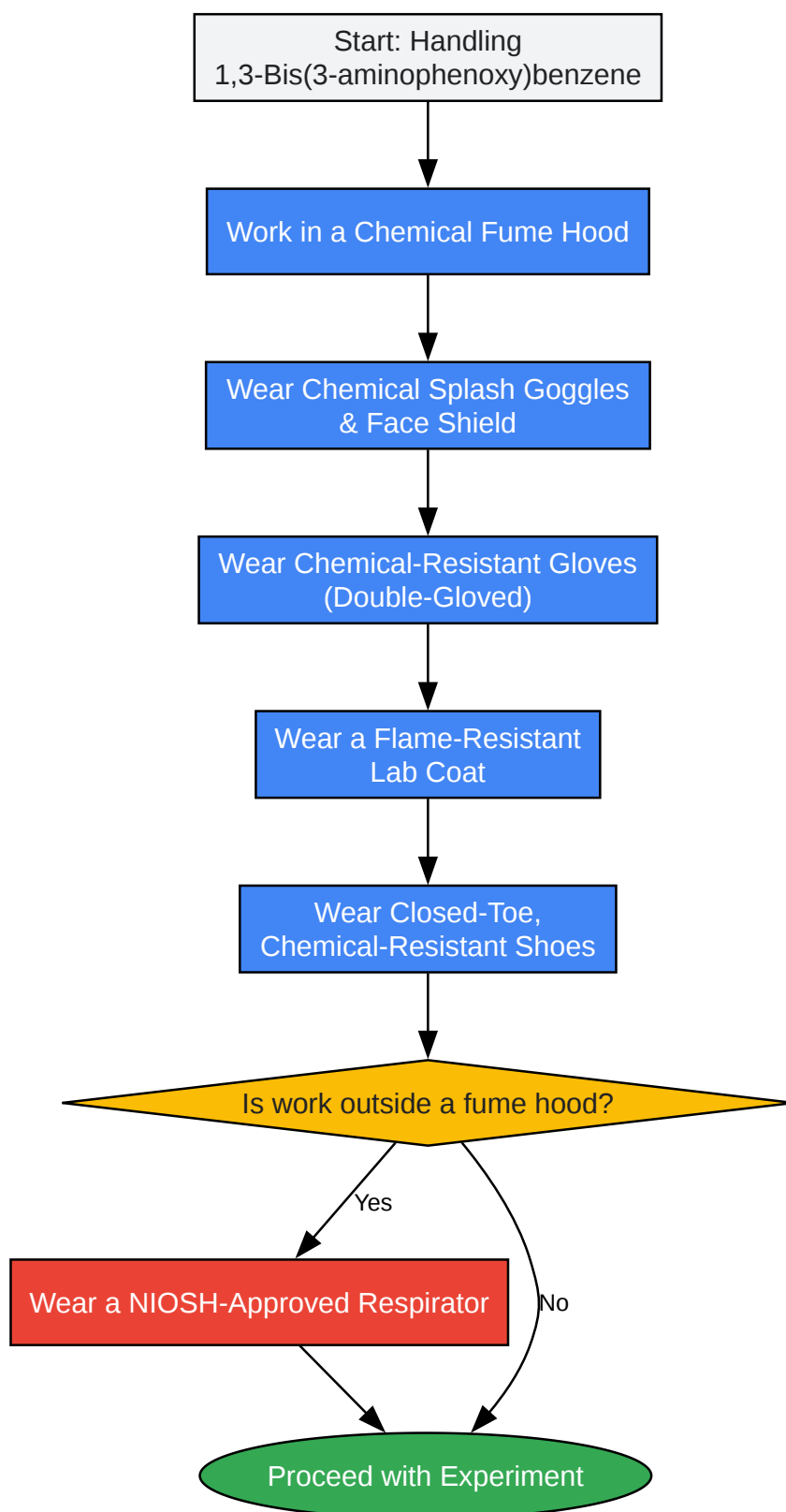
2. General Disposal Guidelines

- Labeling: All waste containers must be clearly labeled with the full chemical name and associated hazards.[5]

- Regulations: Disposal should be in accordance with all applicable regional, national, and local laws and regulations.^[2]^[4] Do not discharge into the environment without proper handling of contaminated wastewater.^[4]

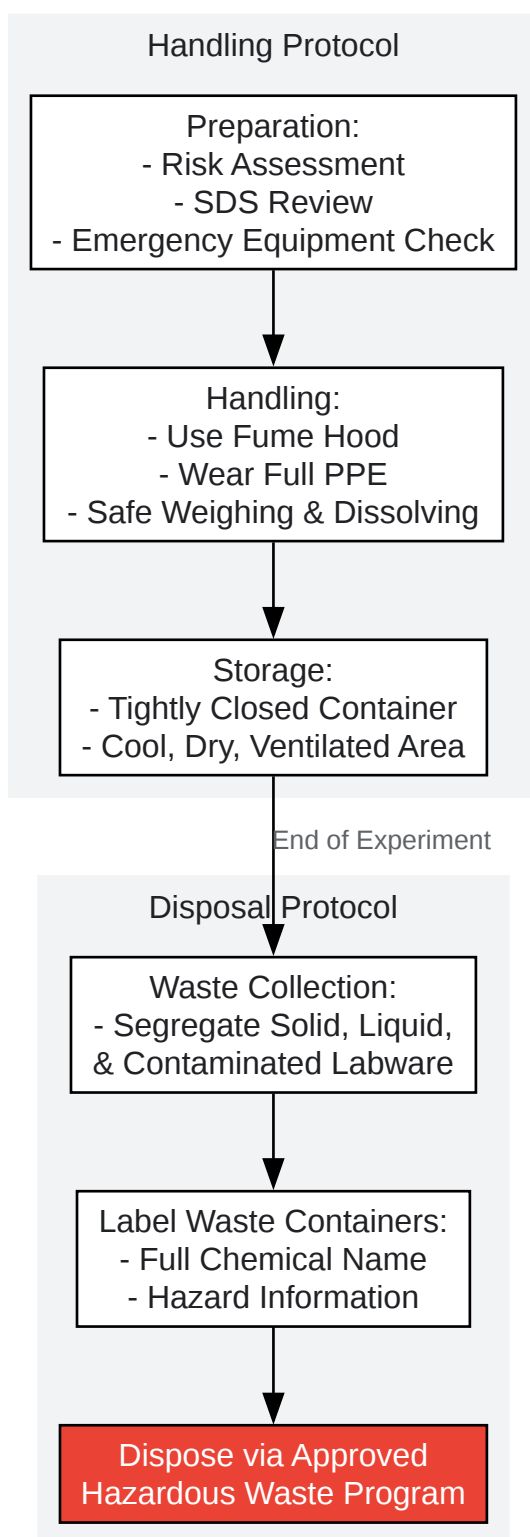
Visual Workflow Guides

To further clarify the procedural steps and decision-making processes, the following diagrams have been created.



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Caption: PPE Selection Workflow for Handling **1,3-Bis(3-aminophenoxy)benzene**.



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